

Application Note: Quantification of (R)-Carbinoxamine in Plasma Samples

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| Compound of Interest | | |
|----------------------|-----------------------------|-----------|
| Compound Name: | Carbinoxamine maleate, (R)- | |
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Introduction

Carbinoxamine is a first-generation antihistamine that exists as a racemic mixture of two enantiomers, (R)-carbinoxamine (dexcarbinoxamine) and (S)-carbinoxamine (levocarbinoxamine). The pharmacological activity of carbinoxamine resides primarily in the (R)-enantiomer. Therefore, the stereoselective quantification of (R)-carbinoxamine in plasma is crucial for pharmacokinetic, pharmacodynamic, and toxicokinetic studies. This application note provides a detailed protocol for the quantification of (R)-carbinoxamine in plasma samples using a chiral High-Performance Liquid Chromatography-tandem Mass Spectrometry (HPLC-MS/MS) method.

Principle

This method utilizes a chiral stationary phase to achieve chromatographic separation of the (R) and (S) enantiomers of carbinoxamine. Following separation, the analytes are detected by tandem mass spectrometry, which provides high sensitivity and selectivity. An internal standard (IS) is used to ensure accuracy and precision.

Quantitative Data Summary

The following tables summarize the quantitative performance of the described method for the enantioselective analysis of carbinoxamine.



Table 1: Calibration Curve and Linearity[1]

| Parameter | (+)-Carbinoxamine | (-)-Carbinoxamine |
|-----------------------------|-------------------|-------------------|
| Concentration Range | 0.1 - 100 ng/mL | 0.1 - 100 ng/mL |
| Correlation Coefficient (r) | > 0.99 | > 0.99 |

Table 2: Accuracy and Precision[1]

| Quality Control (QC) Level | Accuracy (%) | Intra-day Precision (%RSD) | Inter-day Precision (%RSD) |
|-------------------------------|--------------|-------------------------------|-------------------------------|
| Low QC | 87.4 - 113.8 | < 9.4 | < 9.4 |
| Medium QC | 87.4 - 113.8 | < 9.4 | < 9.4 |
| High QC | 87.4 - 113.8 | < 9.4 | < 9.4 |

Table 3: Recovery[2]

| Analyte | Mean Extraction Recovery (%) |
|---------------------------------|------------------------------|
| (d)-Carbinoxamine | 103.8 ± 1.5 |
| (I)-Carbinoxamine | 94.5 ± 1.8 |
| Internal Standard (Pargeverine) | 96.35 |

Experimental Protocols Materials and Reagents

- (R)-Carbinoxamine and (S)-Carbinoxamine reference standards
- Internal Standard (e.g., Pargeverine hydrochloride[2] or a stable isotope-labeled carbinoxamine)
- HPLC-grade acetonitrile, methanol, n-hexane, isopropanol, ethanol, and water



- · Ammonia solution and diethyl amine
- Human plasma (with anticoagulant, e.g., K2-EDTA)
- Solid Phase Extraction (SPE) cartridges or liquid-liquid extraction solvents

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Chiral HPLC column (e.g., Chiralpak ID[1] or amylose tris(5-chloro-2-methylphenylcarbamate) column[2])
- Tandem mass spectrometer with an electrospray ionization (ESI) source

Sample Preparation (Liquid-Liquid Extraction)[2]

- To 500 μL of plasma sample in a polypropylene tube, add 50 μL of internal standard working solution.
- Add 200 μL of 5% ammonia solution and vortex for 30 seconds.
- Add 3 mL of extraction solvent (e.g., a mixture of n-hexane and isopropanol).
- Vortex for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.
- Inject an aliquot into the HPLC-MS/MS system.

Chromatographic and Mass Spectrometric Conditions

HPLC Conditions[1]



Column: Chiralpak ID

Mobile Phase: Acetonitrile: Water: Ammonia solution (90:10:0.1, v/v/v)

Flow Rate: 0.8 mL/min

Column Temperature: 25°C

• Injection Volume: 10 μL

Mass Spectrometric Conditions

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Multiple Reaction Monitoring (MRM) Transitions:
 - Carbinoxamine: m/z 291.1 → 167.1
 - Internal Standard (Pargeverine): m/z 338.1 → 167.0

Experimental Workflow Diagram

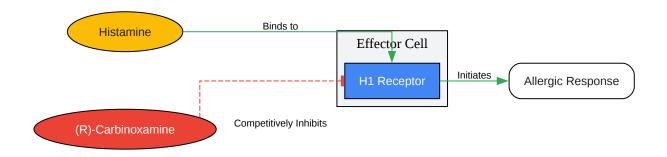


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Caption: Workflow for the quantification of (R)-Carbinoxamine in plasma.

Signaling Pathway Diagram (Mechanism of Action)





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Caption: Competitive inhibition of the H1 receptor by (R)-Carbinoxamine.

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References

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- 2. researchgate.net [researchgate.net]
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